

The Historical Odyssey of Oxygen: From Phlogiston to Elemental Principle

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A Technical Guide on the Discovery and Properties of a Cornerstone Element

For centuries, the fundamental nature of air and combustion remained a puzzle, shrouded in the enigmatic concept of phlogiston. This whitepaper delves into the historical discovery of **oxygen**, a pivotal moment that dismantled the prevailing phlogiston theory and laid the groundwork for modern chemistry. It further provides a comprehensive overview of the elemental properties of **oxygen**, tailored for researchers, scientists, and drug development professionals who rely on a deep understanding of this vital element.

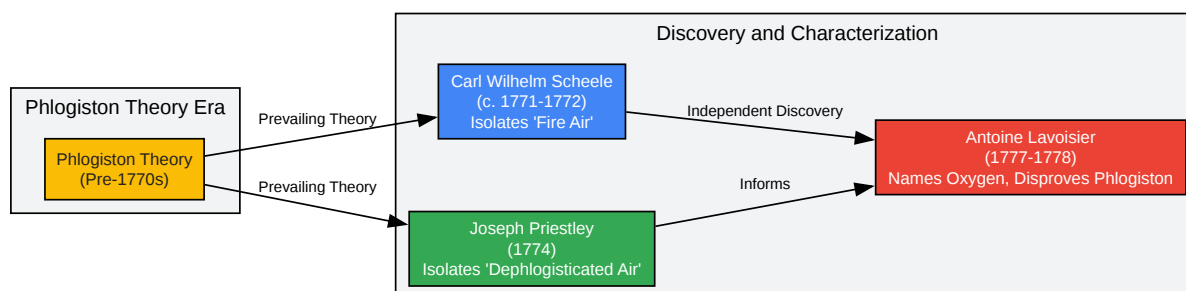
The Dawn of a New Element: A Chronology of Discovery

The recognition of **oxygen** as a distinct element was not a singular event but rather a culmination of work by several pioneering scientists in the 18th century. The prevailing theory of the time, the phlogiston theory, posited that a fire-like element called phlogiston was contained within combustible materials and released during burning.[1]

Swedish pharmacist Carl Wilhelm Scheele was the first to isolate **oxygen**, which he called "fire air," sometime between 1771 and 1772.[2][3] He produced the gas by heating various substances, including mercuric oxide, silver carbonate, and potassium nitrate.[2][3] Scheele astutely observed that this "fire air" was odorless, tasteless, and supported combustion more effectively than ordinary air.[3] However, a delay in the publication of his findings meant his work was not widely known until 1777.[2]

Independently, on August 1, 1774, British clergyman and chemist Joseph Priestley conducted his now-famous experiment.^{[4][5]} By focusing sunlight onto mercuric oxide in a glass tube, he liberated a gas he termed "dephlogisticated air."^{[4][6]} Priestley noted that candles burned more brightly and a mouse was more active and lived longer in this new air.^[6] He interpreted his findings within the framework of the phlogiston theory, believing this air was free of phlogiston and could therefore readily absorb it from burning substances.^[4] Because his work was published first, in 1775, Priestley is often credited with the discovery of **oxygen**.^[6]

It was the French chemist Antoine Lavoisier who ultimately dismantled the phlogiston theory and correctly identified the nature of this new gas.^{[7][8]} After learning of Priestley's experiments in October 1774, Lavoisier conducted his own quantitative experiments.^{[6][9]} He demonstrated that when a substance burned, it combined with a component of the air, leading to an increase in weight.^[10] This contradicted the phlogiston theory, which implied a loss of mass. In 1777, Lavoisier recognized this gas as a chemical element and, in 1778, named it "oxygène," from the Greek words "oxys" (acid) and "genes" (forming), based on his belief that it was a constituent of all acids.^{[7][8]} Lavoisier's work marked a turning point in chemistry, establishing the principles of modern chemical nomenclature and the law of conservation of mass.^[8]



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A timeline illustrating the key figures and events in the discovery of **oxygen**.

Elemental Properties of Oxygen

Oxygen (O) is a nonmetallic chemical element in Group 16 of the periodic table.^[7] It is essential for most forms of life and is the most abundant element in the Earth's crust, accounting for about 46% of its mass.^[7] The atmosphere is composed of approximately 21% **oxygen** by volume.^[7]

Physical and Chemical Properties

The fundamental properties of **oxygen** are summarized in the table below.

Property	Value
Atomic Number	8
Atomic Mass	15.999 u
Electron Configuration	[He] 2s ² 2p ⁴
Melting Point	-218.79 °C
Boiling Point	-182.96 °C
Density (at 0 °C)	1.429 g/L
Oxidation States	-2, -1, 0, +2
Electronegativity	3.44 (Pauling scale)
Allotropes	Dioxygen (O ₂), Ozone (O ₃)
Natural Isotopes	¹⁶ O (99.76%), ¹⁸ O (0.20%), ¹⁷ O (0.04%)

Sources:^[7]^[11]^[12]^[13]^[14]^[15]^[16]^[17]^[18]^[19]^[20]^[21]

At standard temperature and pressure, **oxygen** exists as a colorless, odorless, and tasteless diatomic gas (O₂).^[6]^[11] It is a highly reactive element and a potent oxidizing agent, readily forming oxides with most other elements.^[6] This high reactivity is due to its electron configuration, which has two unpaired electrons in its outer shell, making it eager to form chemical bonds. Liquid **oxygen** is pale blue and paramagnetic.^[12]

Isotopes

Oxygen has three stable isotopes: ^{16}O , ^{17}O , and ^{18}O .^{[12][13]} ^{16}O is the most abundant, making up over 99.7% of naturally occurring **oxygen**.^[14] The ratios of these isotopes, particularly ^{18}O to ^{16}O , are widely used in various scientific fields, including paleoclimatology, to study past environmental and climatic changes.^{[13][21]}

Key Experimental Protocols

The discovery of **oxygen** was underpinned by meticulous experimental work. Below are detailed methodologies for the key experiments conducted by Scheele and Priestley.

Scheele's Production of "Fire Air"

Objective: To produce and characterize the gas liberated from heating various substances.

Materials:

- Heating apparatus (e.g., furnace, retort)
- Various solid substances: mercuric oxide (HgO), silver carbonate (Ag_2CO_3), potassium nitrate (KNO_3), manganese dioxide (MnO_2) with sulfuric acid (H_2SO_4)^{[2][3][22]}
- Gas collection apparatus (e.g., bladder, inverted flask over water)
- Candles and charcoal for combustion tests

Methodology:

- A selected solid (e.g., mercuric oxide) was placed in a retort.
- The retort was heated strongly using a furnace.
- The gas evolved was collected, for instance, in an animal bladder or by displacing water in an inverted flask.
- A lit candle was introduced into a sample of the collected gas to observe its effect on combustion.^[3]
- The reaction of the gas with hot charcoal was also observed.^[23]

Observations:

- A colorless, odorless gas was produced.[3]
- A candle burned with a much brighter and more vigorous flame in the presence of this gas compared to in common air.[3]
- The gas produced sparks when it came into contact with hot charcoal.[23]

Priestley's Isolation of "Dephlogisticated Air"

Objective: To isolate and characterize the gas produced by heating mercuric oxide.

Materials:

- Large burning lens (magnifying glass)[4][5]
- Glass tube or container
- Red mercuric oxide (HgO)
- Pneumatic trough containing mercury[5]
- Candles
- Live mouse

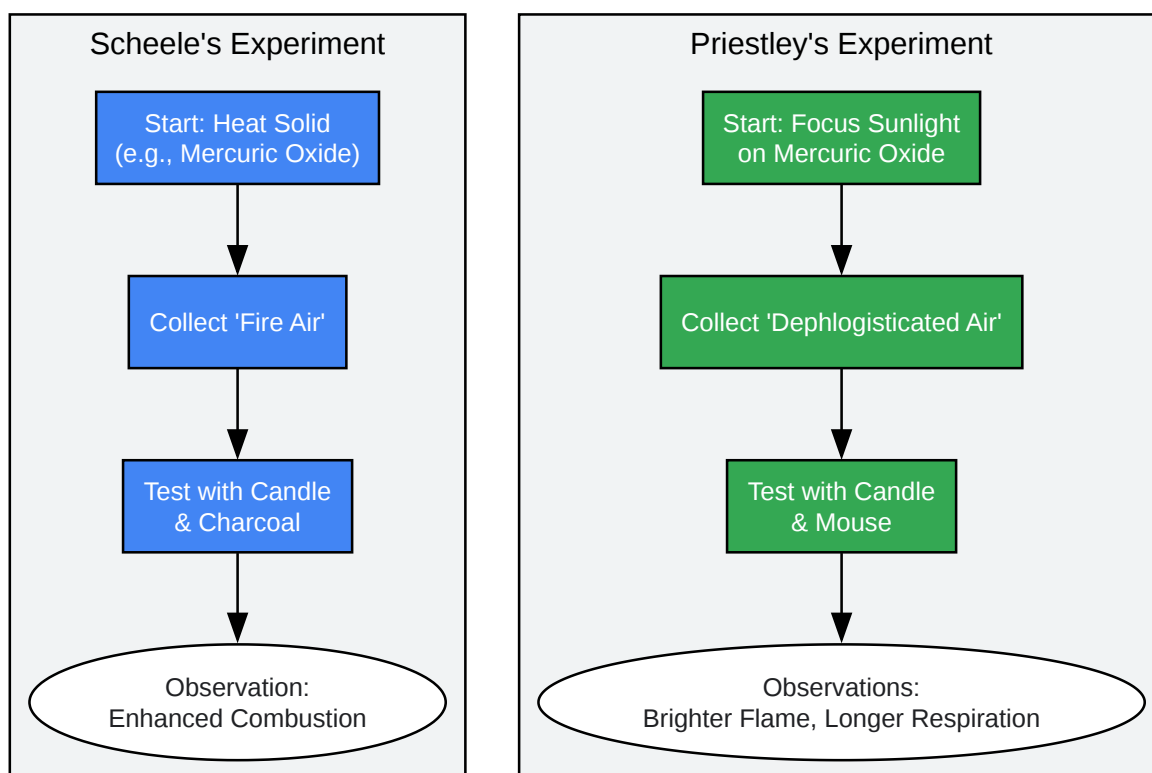
Methodology:

- A sample of red mercuric oxide was placed in a small, inverted glass container.
- The container was placed in a pneumatic trough filled with mercury to create a seal.[5]
- Sunlight was focused onto the mercuric oxide using a large burning lens, heating it intensely. [4]
- The gas that was liberated displaced the mercury in the container and was collected.
- A lit candle was introduced into a vessel containing the collected gas.

- A live mouse was placed in a sealed container with a measured volume of the gas, and its behavior and survival time were observed and compared to a control experiment with common air.[6]

Observations:

- A colorless gas was evolved upon heating the mercuric oxide.[5]
- Candles burned "exceedingly well" in this gas.[4]
- A mouse was able to live significantly longer in a sealed container of this gas compared to an identical volume of common air.[6]



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A simplified workflow of the key experiments by Scheele and Priestley.

Conclusion

The discovery of **oxygen** was a landmark achievement in the history of science, fundamentally altering our understanding of chemistry and biology. The meticulous experimental work of Scheele, Priestley, and the insightful interpretations of Lavoisier collectively led to the downfall of the long-held phlogiston theory and the establishment of **oxygen** as a fundamental element. The unique elemental properties of **oxygen**, from its high reactivity to its stable isotopes, continue to be a subject of intense research and are critical in numerous applications, including medicine, materials science, and environmental studies. This guide provides a foundational understanding of both the historical context and the core scientific principles of this indispensable element.

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